

Allyl Propyl Sulfide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Allyl propyl sulfide*

CAS No.: 27817-67-0

Cat. No.: B1266536

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Allyl propyl sulfide (APS) is an organosulfur compound with the chemical formula $C_6H_{12}S$. It is a volatile, colorless to pale-yellow liquid known for its characteristic alliaceous (garlic-like) odor.^{[1][2]} While structurally similar to other well-studied organosulfur compounds found in *Allium* species, such as diallyl disulfide, **allyl propyl sulfide** itself is less extensively researched. This guide provides a detailed overview of the known physical and chemical properties of **allyl propyl sulfide**, alongside standardized experimental protocols for their determination. It is intended to serve as a valuable resource for researchers in chemistry, life sciences, and drug development who may be investigating this and related compounds.

Physical and Chemical Properties

The physical and chemical properties of **allyl propyl sulfide** are summarized in the tables below. These data have been compiled from various chemical suppliers and databases.

Table 1: General and Physical Properties of Allyl Propyl Sulfide

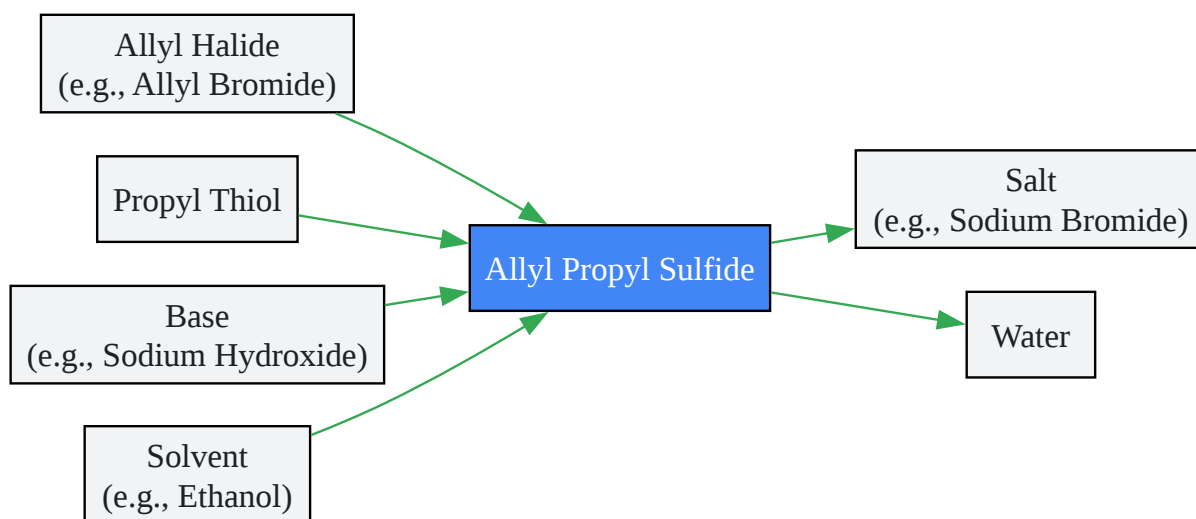
Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₂ S	[1][2]
Molecular Weight	116.22 g/mol	[1][3]
CAS Number	27817-67-0	[1][2]
Appearance	Colorless to light yellow, clear liquid	[1]
Odor	Alliaceous, garlic, onion	[1]
Boiling Point	140-144 °C at 760 mmHg	[1][2]
Density	0.860 - 0.870 g/cm ³ at 25 °C	[1][2]
Refractive Index	1.4660 - 1.4800 at 20 °C	[1][2]
Flash Point	30.1 - 38.89 °C	[1][2]
Solubility	Insoluble in water; Soluble in alcohol	[1]
Vapor Pressure	7.43 mmHg at 25 °C	[2]

Table 2: Safety and Reactivity Data for Allyl Propyl Sulfide

Property	Value	Reference(s)
GHS Hazard Statements	H226: Flammable liquid and vapor.H315: Causes skin irritation.H319: Causes serious eye irritation.	
GHS Precautionary Statements	P210, P233, P240, P241, P242, P243, P264, P280, P303+P361+P353, P305+P351+P338, P332+P313, P337+P313, P370+P378, P403+P235, P501	
Incompatible Materials	Oxidizing agents	
Hazardous Decomposition Products	Carbon monoxide, Carbon dioxide	

Chemical Synthesis

A plausible synthetic route for **allyl propyl sulfide** is via the Williamson ether synthesis, adapted for thioethers. This involves the reaction of an allyl halide with a propyl thiol in the presence of a base.



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Diagram 1: Plausible synthesis of **allyl propyl sulfide**.

Experimental Protocols

Detailed experimental protocols for the determination of key physical and chemical properties of **allyl propyl sulfide** are provided below. These are generalized methods applicable to volatile organic liquids.

Determination of Boiling Point

The boiling point of **allyl propyl sulfide** can be determined using the Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer (0-200 °C)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Bunsen burner or heating mantle
- Mineral oil or silicone oil

Procedure:

- Fill the Thiele tube with mineral oil to the level of the side arm.
- Add a small amount (1-2 mL) of **allyl propyl sulfide** to the small test tube.
- Place the capillary tube (sealed end up) into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.

- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the oil level is above the sample.
- Gently heat the side arm of the Thiele tube with a small flame or heating mantle.
- Observe the capillary tube. As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary.
- Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Stop heating and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.
- Record this temperature.

Determination of Density

The density of **allyl propyl sulfide** can be determined by measuring the mass of a known volume.

Apparatus:

- Pycnometer or a graduated cylinder (10 mL)
- Analytical balance
- Water bath set to 25 °C
- Thermometer

Procedure:

- Clean and dry the pycnometer or graduated cylinder thoroughly.
- Weigh the empty container on an analytical balance and record the mass (m_1).

- Fill the container with **allyl propyl sulfide** to a known volume (V). If using a pycnometer, fill it completely and insert the stopper, allowing excess liquid to be expelled.
- Place the filled container in a water bath at 25 °C for 15 minutes to allow it to reach thermal equilibrium.
- Remove the container from the water bath, dry the outside, and weigh it on the analytical balance. Record the mass (m_2).
- The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$.

Determination of Refractive Index

The refractive index of **allyl propyl sulfide** can be measured using a refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature water bath (20 °C)
- Dropper
- Ethanol and lens paper

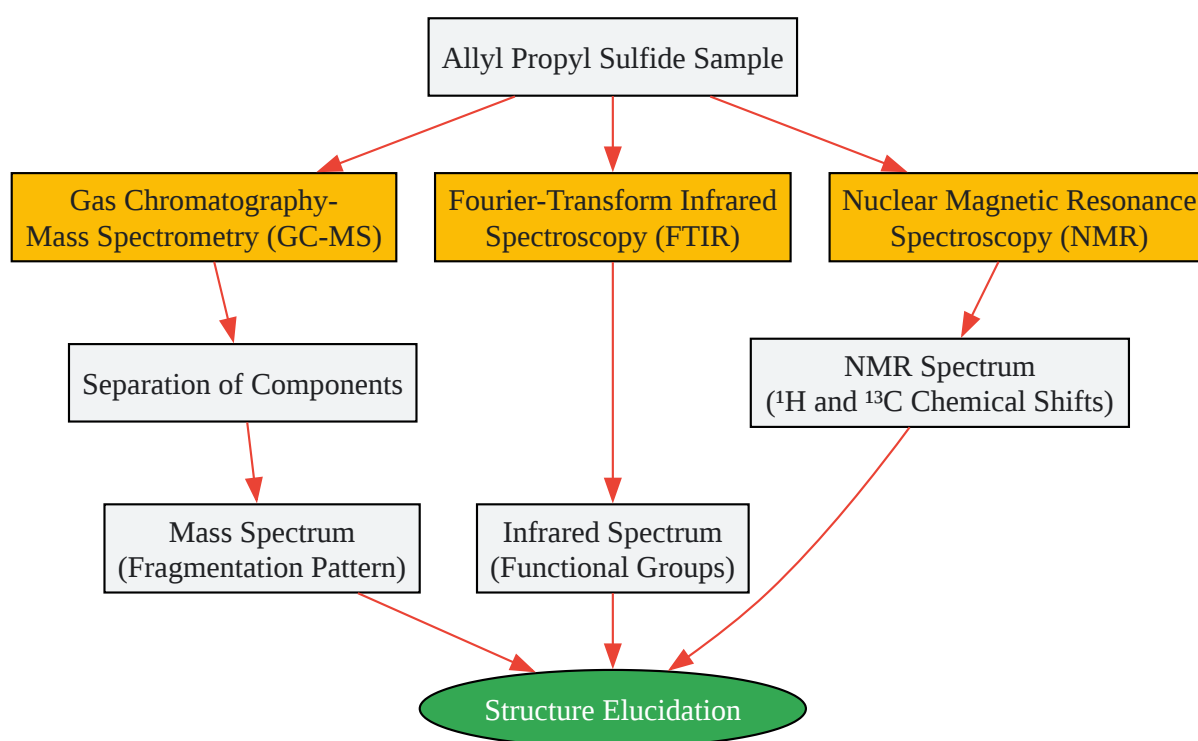
Procedure:

- Turn on the refractometer and the circulating water bath set to 20 °C.
- Clean the prism surfaces of the refractometer with ethanol and lens paper.
- Using a clean dropper, place a few drops of **allyl propyl sulfide** onto the lower prism.
- Close the prisms and ensure the liquid spreads evenly.
- Look through the eyepiece and adjust the coarse and fine adjustment knobs until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- If a color fringe is observed, adjust the dispersion correction knob to eliminate it.

- Read the refractive index value from the scale.
- Clean the prisms thoroughly after the measurement.

Spectroscopic Analysis Workflow

The following diagram illustrates a general workflow for the spectroscopic analysis of **allyl propyl sulfide**.



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Diagram 2: Spectroscopic analysis workflow.

Biological Activity and Drug Development Potential

There is a significant lack of specific research on the biological activities of **allyl propyl sulfide**. Much of the existing literature on organosulfur compounds from *Allium* species focuses on related molecules such as diallyl disulfide (DADS), diallyl trisulfide (DATS), and allicin.[4] These

compounds have been investigated for their antimicrobial, antioxidant, anti-inflammatory, and anticancer properties.[4]

Due to the structural similarities, it could be hypothesized that **allyl propyl sulfide** may exhibit some biological activities, but this requires experimental validation. Currently, there are no published studies detailing the mechanism of action, pharmacological properties, or specific signaling pathways affected by **allyl propyl sulfide**. As such, its potential in drug development remains unexplored. Researchers are encouraged to investigate the bioactivity of this compound to fill this knowledge gap.

Conclusion

Allyl propyl sulfide is a volatile organosulfur compound with well-defined physical properties but limited characterization in terms of its chemical reactivity and biological activity. This guide has provided a consolidated source of its known physical constants and outlined standard experimental procedures for their verification. The lack of data on its biological effects presents an opportunity for future research, particularly in the context of the known pharmacological importance of related compounds from *Allium* species. Further investigation is warranted to elucidate the potential of **allyl propyl sulfide** in medicinal chemistry and drug development.

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